

Application Notes and Protocols for Evaluating Cyproflanilide Performance in Field Trials

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Compound of Interest

Compound Name: **Cyproflanilide**

Cat. No.: **B13465277**

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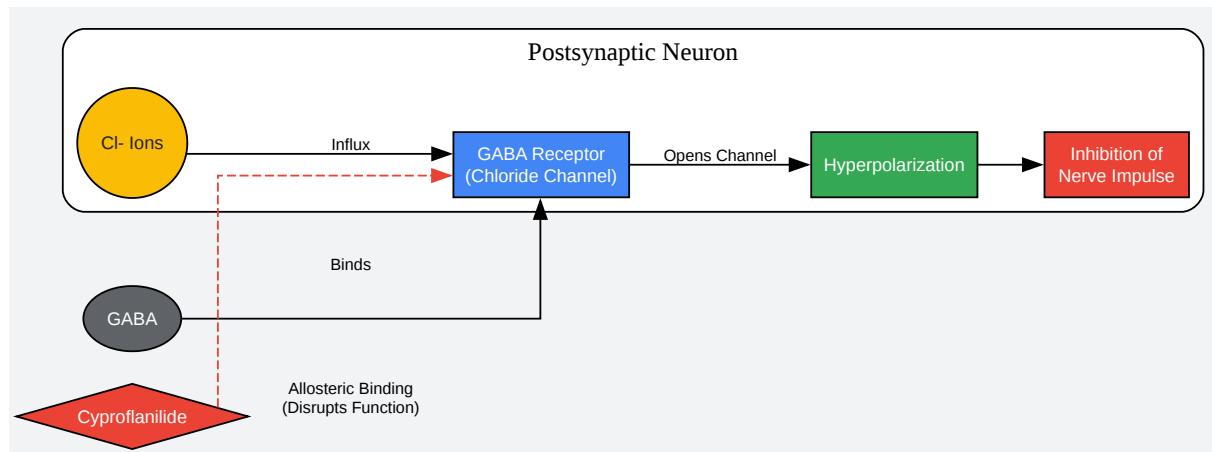
For Researchers, Scientists, and Drug Development Professionals

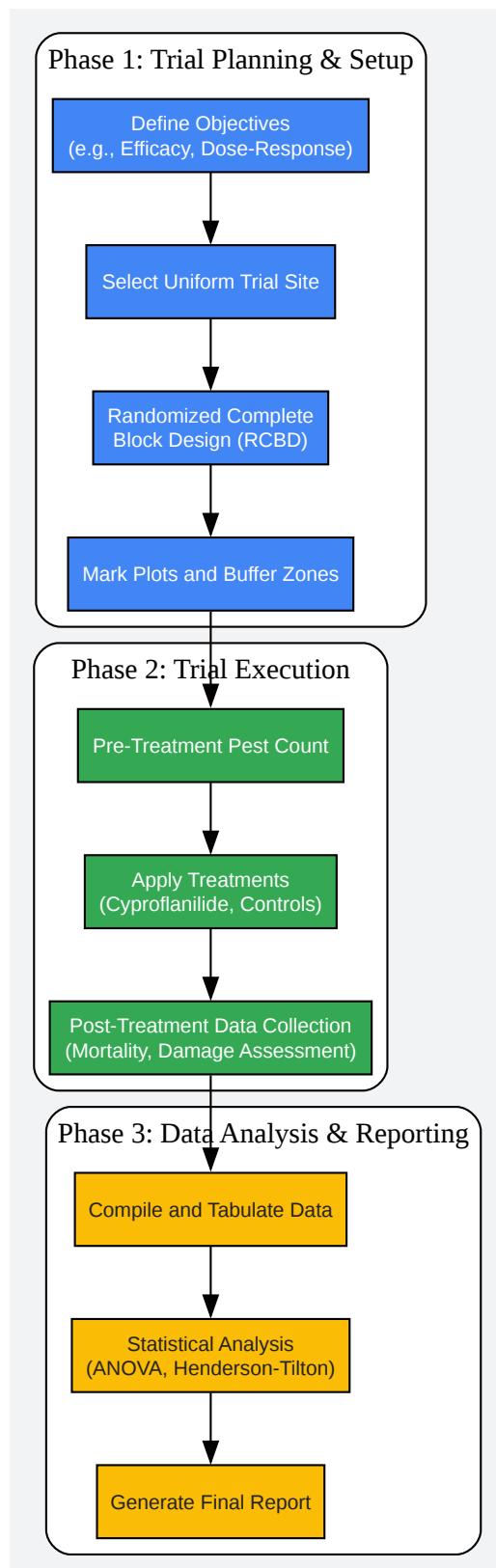
Introduction to Cyproflanilide

Cyproflanilide is a novel meta-diamide insecticide demonstrating high efficacy against a broad spectrum of chewing insect pests.^{[1][2][3]} It is particularly effective against species in the orders Lepidoptera, Coleoptera, and Thysanoptera.^[4] **Cyproflanilide** is a valuable tool in insecticide resistance management programs due to its distinct mode of action, which shows no cross-resistance with existing insecticide classes.^[1] It is effective through both contact and ingestion, making it versatile for various application methods, including foliar and soil treatments.

Mode of Action: Allosteric Modulation of GABA-Gated Chloride Channels

Cyproflanilide acts as an allosteric modulator of insect gamma-aminobutyric acid (GABA)-gated chloride channels. GABA is the primary inhibitory neurotransmitter in the insect central nervous system. When GABA binds to its receptor, it opens a chloride ion channel, leading to hyperpolarization of the neuron and inhibition of nerve impulse transmission. **Cyproflanilide** binds to a site on the GABA receptor distinct from the GABA binding site, allosterically modulating the receptor's function. This action disrupts the normal functioning of the insect's nervous system, leading to paralysis and death. **Cyproflanilide** is classified by the Insecticide Resistance Action Committee (IRAC) as a Group 30 insecticide.



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